

An In-Depth Technical Guide to the Chemical Properties of (-)-Quinate

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Compound of Interest

Compound Name: (-)-Quinate

Cat. No.: B1225582

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Introduction: (-)-Quinic acid, a naturally occurring cyclitol and a key plant metabolite, is a cornerstone in various biochemical and pharmaceutical research domains. It is a colorless, crystalline solid found in cinchona bark, coffee beans, apples, and various other plants.^{[1][2]} Structurally, it is a 1,3,4,5-tetrahydroxycyclohexanecarboxylic acid, possessing multiple chiral centers that make it a valuable chiral building block in the synthesis of complex natural products and pharmaceutical agents.^[2] Its most significant biological role is its position as an intermediate in the shikimate pathway, a crucial metabolic route in plants, bacteria, and fungi for the biosynthesis of aromatic amino acids, which is absent in animals.^{[3][4]} This guide provides a comprehensive overview of the chemical properties, spectroscopic data, and relevant experimental protocols for **(-)-Quinate**, tailored for researchers and drug development professionals.

Physicochemical Properties

The fundamental physicochemical properties of **(-)-Quinate** are summarized below. These values are essential for its application in synthesis, formulation, and biochemical assays.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₂ O ₆	[2][5]
Molecular Weight	192.17 g/mol	[2][5]
Melting Point	162 - 170 °C	[2][5]
Density	1.64 g/cm ³ (at 20 °C)	[2][5]
Water Solubility	290 g/L	[5][6]
400 g/L (at 20 °C)	[2]	
pKa (Acid Dissociation Constant)	3.46 (Predicted)	[1][7]
4.27 ± 0.50 (Predicted)	[2]	
5.05 (Experimental, 25 °C)	[8]	
Specific Optical Rotation	[α] ₂₀ /D = -43.9° (c=11.2 in H ₂ O)	[2][9]
pH	2.0 (10 g/L in H ₂ O, 20 °C)	[2][5]

Spectroscopic Data

Spectroscopic analysis is critical for the structural elucidation and identification of **(-)-Quinate**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of **(-)-Quinate**. The chemical shifts are indicative of the electronic environment of each nucleus.

¹³ C NMR Chemical Shifts (δ in ppm)	¹ H NMR Chemical Shifts (δ in ppm)
C-1: 78.49	H-2α: ~2.12
C-2: 43.07	H-2β: ~1.91
C-3: 69.21	H-3: ~4.10
C-4: 77.68	H-4: ~3.55
C-5: 72.87	H-5: ~4.00
C-6: 39.61	H-6α: ~2.20
COOH: 180.61	H-6β: ~2.05
Note: Chemical shifts can vary based on solvent and experimental conditions. Data compiled from references. [10] [11] [12] [13]	

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **(-)-Quinate**. Under negative ion mode ESI-MS, the deprotonated molecule $[M-H]^-$ is observed at m/z 191.0561.[\[14\]](#)

Technique	Key Fragments (m/z)	Interpretation
LC-ESI-QTOF (Negative)	191.0561	[M-H] ⁻ (Parent Ion)
173	[M-H-H ₂ O] ⁻	
129	Loss of CO ₂ and subsequent rearrangement	
111	[129-H ₂ O] ⁻	
93	Further fragmentation	

Note: Fragmentation patterns are crucial for structural confirmation in complex mixtures. Data compiled from references.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Fourier-Transform Infrared (FT-IR) Spectroscopy

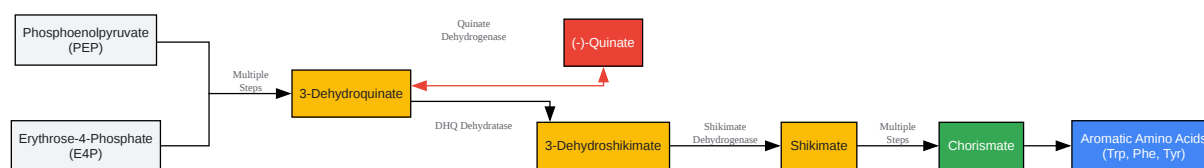
FT-IR spectroscopy identifies the functional groups present in the molecule based on the absorption of infrared radiation.

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
~3800 - 3300 (broad)	O-H Stretching	Hydroxyl groups (alcohol & carboxylic acid)
~3080 - 3000	C-H Stretching	sp ³ C-H bonds
~1720 - 1700	C=O Stretching	Carboxylic acid
~1440 - 1350	H-C-O Twisting	-
~1285 - 1199	H-O-C Bending / C-O Stretching	-

Note: IR bands confirm the presence of characteristic hydroxyl and carboxyl moieties. Data compiled from references.[10][12][18]

Biological Role: Shikimate & Quinate Pathway

(-)-Quinate is a key intermediate related to the shikimate pathway, which is essential for the synthesis of aromatic amino acids in plants and microorganisms.[3][4] 3-Dehydroquinate, an early intermediate in the main pathway, can be reversibly converted to quinate by the enzyme quinate dehydrogenase (QDH).[4][19] This positions quinate as a potential storage compound or a shunt from the primary metabolic route.[4]



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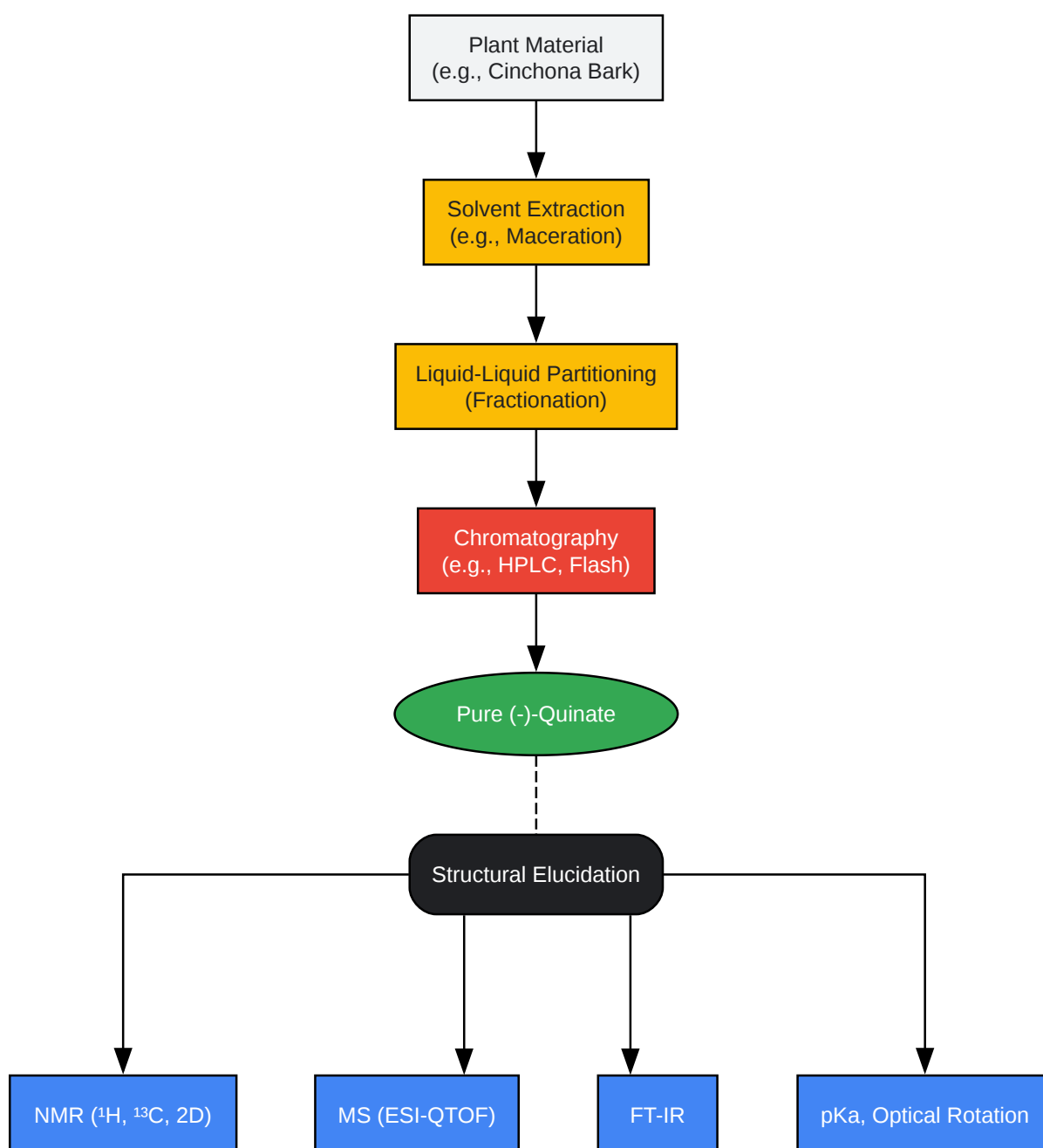
Caption: Relationship of **(-)-Quinate** to the core Shikimate Pathway.

Key Experimental Protocols

Detailed and reproducible methodologies are paramount for scientific rigor. The following section outlines protocols for key analytical experiments used to characterize **(-)-Quinate**.

General Workflow for Characterization

The characterization of a natural product like **(-)-Quinate** from a biological source follows a structured workflow, from initial extraction to final structural confirmation.



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Caption: General experimental workflow for the isolation and characterization of **(-)-Quinate**.

Protocol: Determination of pKa by Potentiometric Titration

This protocol outlines the determination of the acid dissociation constant (pKa) using a pH meter.^{[20][21]}

- Preparation of Solutions:
 - Prepare a standardized solution of a strong base, typically 0.1 M Sodium Hydroxide (NaOH).
 - Accurately weigh a sample of **(-)-Quinate** (e.g., 20-30 mg) and dissolve it in a known volume of deionized water (e.g., 100 mL).^[20]
 - Prepare standard pH buffer solutions (e.g., pH 4.0, 7.0, and 10.0) for calibration.^[21]
- Instrumentation Setup:
 - Calibrate a pH meter using the standard buffer solutions.^[21]
 - Place the beaker containing the **(-)-Quinate** solution on a magnetic stirrer and immerse the calibrated pH electrode.
- Titration Procedure:
 - Record the initial pH of the **(-)-Quinate** solution.
 - Add the standardized NaOH solution in small, precise increments (e.g., 0.1-0.2 mL) from a burette.
 - After each addition, allow the pH reading to stabilize before recording the value and the total volume of titrant added.^[21]

- Continue the titration well past the equivalence point, where a sharp change in pH is observed.
- Data Analysis:
 - Plot a titration curve of pH (y-axis) versus the volume of NaOH added (x-axis).
 - Determine the equivalence point, which is the midpoint of the steepest portion of the curve.
 - The volume at the half-equivalence point (half the volume of NaOH required to reach the equivalence point) corresponds to the point where $\text{pH} = \text{pK}_a$.[\[20\]](#)
 - For higher accuracy, a first-derivative plot ($\Delta\text{pH}/\Delta V$ vs. V) can be used, where the peak indicates the equivalence point.

Protocol: Spectroscopic Analyses

- NMR Sample Preparation:
 - Dissolve 5-10 mg of pure **(-)-Quinate** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., D_2O , Methanol- d_4).
 - Transfer the solution to a 5 mm NMR tube.
 - Acquire ^1H , ^{13}C , and 2D NMR (e.g., COSY, HSQC) spectra using a high-field NMR spectrometer. Tetramethylsilane (TMS) or a residual solvent peak is used as an internal reference.[\[22\]](#)
- MS Sample Preparation (LC-MS):
 - Prepare a dilute solution of **(-)-Quinate** (e.g., 1-10 $\mu\text{g}/\text{mL}$) in a suitable solvent system, typically a mixture of water and acetonitrile or methanol, often with a small amount of formic acid or ammonium hydroxide to aid ionization.
 - Inject the sample into an HPLC system coupled to a mass spectrometer (e.g., ESI-QTOF) for analysis.[\[23\]](#)

- FT-IR Sample Preparation (Solid State):
 - Grind a small sample (20-30 mg) of **(-)-Quinate** into a very fine powder using an agate mortar and pestle.[20]
 - Add 2-3 drops of Nujol (mineral oil) and continue grinding to create a smooth, homogeneous mull.[20]
 - Apply a thin film of the mull between two sodium chloride (NaCl) or potassium bromide (KBr) plates for analysis. Alternatively, prepare a KBr pellet.

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